

Technical Guide: C₂₀H₁₈FN₃O₂S₂ (CAS 453584-85-5)

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Compound of Interest

Compound Name: C₂₀H₁₈FN₃O₂S₂

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A Thienopyrimidine-Based Chemical Probe for Antiviral & Signal Transduction Research

Executive Summary

Compound 453584-85-5 is a bioactive small molecule characterized by a thienopyrimidine core fused to a cyclopentane ring, functionalized with an allyl group and a fluorophenyl-acetamide moiety. Its primary biological utility lies in its activity against Respiratory Syncytial Virus (RSV) replication, as disclosed in patent literature (WO2006093518A2). Additionally, the thienopyrimidine scaffold is a privileged structure in medicinal chemistry, often associated with SIRT1 inhibition, TRPA1 antagonism, and Eg5 (Kinesin-5) inhibition, making this compound a versatile probe for interrogating multiple signaling pathways.

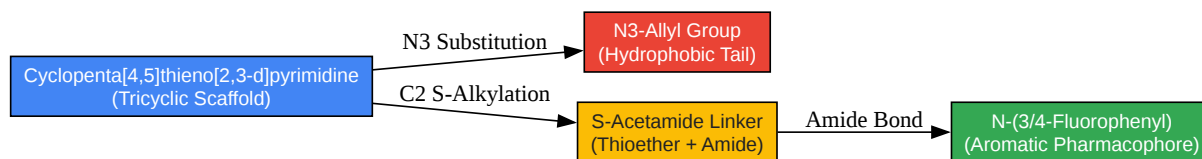
Chemical Identity & Properties

The compound is formally named 2-[(3-allyl-4-oxo-3,5,6,7-tetrahydro-4H-cyclopenta[4,5]thieno[2,3-d]pyrimidin-2-yl)sulfanyl]-N-(3-fluorophenyl)acetamide (or its 4-fluorophenyl isomer depending on specific catalog entries). It belongs to the class of S-alkylated thienopyrimidines.

Property	Data
CAS Number	453584-85-5
Molecular Formula	C20H18FN3O2S2
Molecular Weight	415.50 g/mol
Scaffold	Cyclopenta[4,5]thieno[2,3-d]pyrimidine
Key Substituents	N-Allyl (position 3), S-Acetamide linker (position 2), Fluorophenyl amide
LogP (Predicted)	~4.5 (Lipophilic)
Solubility	Soluble in DMSO (>10 mM); Poor aqueous solubility
Appearance	Off-white to pale yellow solid

Structural Visualization

The molecule consists of a tricyclic core (cyclopentathienopyrimidine) linked via a sulfur atom to an acetamide chain.



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Figure 1: Structural decomposition of Compound 453584-85-5, highlighting the modular pharmacophores.

Mechanism of Action (MOA)

3.1. Primary Target: RSV Replication Inhibition

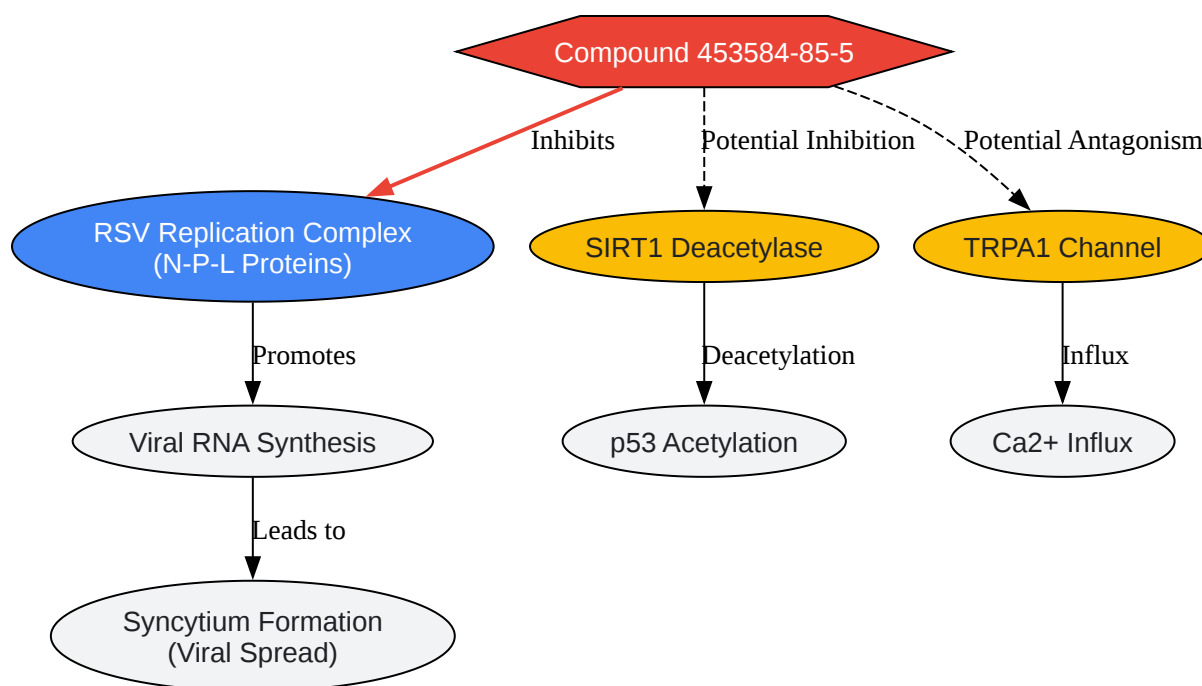
According to patent WO2006093518A2, this compound acts as an inhibitor of RSV (Respiratory Syncytial Virus). The mechanism likely involves interference with the viral replication complex:

- Target: The RSV RNA-dependent RNA polymerase (RdRp) complex, specifically the interaction between the N (nucleoprotein) and P (phosphoprotein), or the L (large polymerase) protein.
- Effect: Inhibition of viral RNA synthesis (both genomic replication and mRNA transcription), leading to a reduction in viral load and syncytium formation.

3.2. Secondary Potential: Scaffold-Dependent Activities

The thienopyrimidine scaffold is "privileged," meaning it frequently binds to diverse protein targets. Researchers should control for these off-target effects:

- SIRT1 Inhibition: Similar thienopyrimidines (e.g., Ex-527 analogues) inhibit Sirtuin 1, a NAD⁺-dependent deacetylase, affecting p53 and metabolic pathways.
- TRPA1 Antagonism: The core structure resembles known TRPA1 antagonists (e.g., HC-030031 analogues), potentially modulating calcium influx in sensory neurons.
- Eg5 Inhibition: Dihydropyrimidines and thienopyrimidines can inhibit Kinesin-5 (Eg5), causing mitotic arrest (monastrol-like phenotype).



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Figure 2: Primary antiviral mechanism and potential off-target pathways associated with the thienopyrimidine scaffold.

Synthesis & Retrosynthesis

The synthesis of 453584-85-5 follows a convergent route typical for S-alkylated thienopyrimidines.

- **Gewald Reaction:** Cyclopentanone is condensed with ethyl cyanoacetate and elemental sulfur (or a thiocyanate equivalent) to form the 2-aminothiophene-3-carboxylate intermediate.
- **Cyclization:** The thiophene intermediate is reacted with an isothiocyanate (e.g., allyl isothiocyanate) or carbon disulfide/ammonia to form the thienopyrimidine-2-thione core.

- Alkylation: The thione is selectively S-alkylated using 2-chloro-N-(3-fluorophenyl)acetamide under basic conditions (K₂CO₃/DMF) to yield the final product.

Experimental Protocols

5.1. Stock Solution Preparation

Due to high lipophilicity (LogP ~4.5), proper formulation is critical to prevent precipitation in aqueous assays.

- Solvent: Use anhydrous DMSO (Dimethyl Sulfoxide).
- Concentration: Prepare a 10 mM or 20 mM master stock.
- Storage: Aliquot into amber glass vials and store at -20°C. Avoid repeated freeze-thaw cycles.
- Working Solution: Dilute into culture media or buffer immediately before use. Keep final DMSO concentration <0.5% to avoid solvent toxicity.

5.2. RSV Antiviral Assay (Minigenome System)

This protocol measures the compound's ability to inhibit viral RNA synthesis using a luciferase reporter.

- Reagents: HEp-2 cells, RSV minigenome plasmid (encoding Luciferase), helper plasmids (N, P, L, M2-1), Lipofectamine 2000.
- Step 1: Seed HEp-2 cells in 96-well plates (1.5 x 10⁴ cells/well).
- Step 2: Transfect cells with the RSV minigenome and helper plasmids.
- Step 3: 4 hours post-transfection, treat cells with Compound 453584-85-5 (serial dilutions: 0.1 µM – 50 µM). Include a vehicle control (DMSO).
- Step 4: Incubate for 24 hours at 37°C.
- Step 5: Lyse cells and measure Luciferase activity using a luminometer.

- Analysis: Plot dose-response curve to determine EC50 (Effective Concentration 50%).

5.3. SIRT1 Inhibition Screening (Off-Target Check)

To verify specificity, screen against SIRT1 using a fluorometric assay.

- Assay: Commercial SIRT1 Fluorometric Drug Discovery Kit.
- Substrate: Fluorogenic peptide (e.g., p53 sequence with acetylated lysine).
- Protocol: Incubate recombinant SIRT1 enzyme with substrate + NAD⁺ and varying concentrations of the compound (1 μ M, 10 μ M).
- Readout: Measure fluorescence (Ex/Em = 350/460 nm). A decrease in fluorescence relative to control indicates inhibition.

References

- Primary Patent: Thienyl compounds for treating virus-related conditions. WO2006093518A2. (Discloses the structure and RSV antiviral activity of thienopyrimidine derivatives).
- Scaffold Activity (SIRT1): Napper, A. D., et al. (2005). Discovery of indoles as potent and selective inhibitors of the deacetylase SIRT1. *Journal of Medicinal Chemistry*, 48(25), 8045-8054.
- Scaffold Activity (TRPA1): Moran, M. M., et al. (2011). Transient receptor potential channels as therapeutic targets. *Nature Reviews Drug Discovery*, 10(8), 601-620.
- Chemical Vendor Data: Specs Compound ID AO-022/41190100.
- To cite this document: BenchChem. [Technical Guide: C20H18FN3O2S2 (CAS 453584-85-5)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12138372/docs#technical-guide-c20h18fn3o2s2-cas-453584-85-5\]](https://www.benchchem.com/product/b12138372/docs#technical-guide-c20h18fn3o2s2-cas-453584-85-5)

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